

Physical and chemical properties of vanillic acid glucoside

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Compound of Interest

Compound Name: *Vanillic acid glucoside*

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An In-depth Technical Guide to **Vanillic Acid Glucoside**

Introduction

Vanillic acid glucoside, also known as vanillic acid 4-β-D-glucoside, is a phenolic compound and a hydrolyzable tannin.[1][2] It is the glucoside of vanillic acid, which is an oxidized form of vanillin.[3] This compound is found in a variety of natural sources, including the fruits of *Capsicum annuum*, the leaves of *Salvia rosmarinus* (rosemary), and plants such as *Crataegus* sp. and *Punica granatum*. [1][2][4][5] **Vanillic acid glucoside** is noted for its potential biological activities, including antioxidant and anti-inflammatory properties, and is a subject of research for its applications in drug development and food science.[3][6][7] This document provides a comprehensive overview of its physical and chemical properties, experimental protocols for its study, and its role in relevant biological pathways.

Physical and Chemical Properties

Vanillic acid glucoside is a white to light yellow crystalline powder.[8] Its properties are summarized in the tables below.

General Physicochemical Properties

Property	Value	Source(s)
IUPAC Name	3-methoxy-4- [(2S,3R,4S,5S,6R)-3,4,5- trihydroxy-6- (hydroxymethyl)oxan-2- yl]oxybenzoic acid	[4][9]
Synonyms	Vanillic acid 4-β-D-glucoside, 4-Hydroxy-3-methoxybenzoic acid 4-β-D-glucoside, Vanillic acid 4-β-D-glucopyranoside	[5][9][10][11]
CAS Number	32142-31-7	[4][5][10][11]
Molecular Formula	C ₁₄ H ₁₈ O ₉	[4][5][6][10]
Molecular Weight	330.29 g/mol	[1][4][5][10][11]
Appearance	White to light yellow powder	[8]
Melting Point	168-172 °C	[8]
pKa (Predicted)	Weakly acidic	[12]
logP (Predicted)	-0.97 to -1.5	[4][12]

Solubility

Solvent	Solubility	Source(s)
Water	Soluble (11.6 g/L predicted)	[6][9][12]
DMSO	Soluble (20 mg/ml)	[2][6][9][13]
Methanol	Soluble	[9]
DMF	Soluble (10 mg/ml)	[2][6]
PBS (pH 7.2)	10 mg/ml	[2]

Spectroscopic Data

Technique	Data	Source(s)
LC-MS (ESI-MS)	Precursor Type: [M+Na] ⁺ , Precursor m/z: 353.084	[4]
UV-Vis (λ _{max})	247, 288 nm	[2]
¹ H-NMR, ¹³ C-NMR	Data available and used for identity confirmation	[6][9]

Experimental Protocols

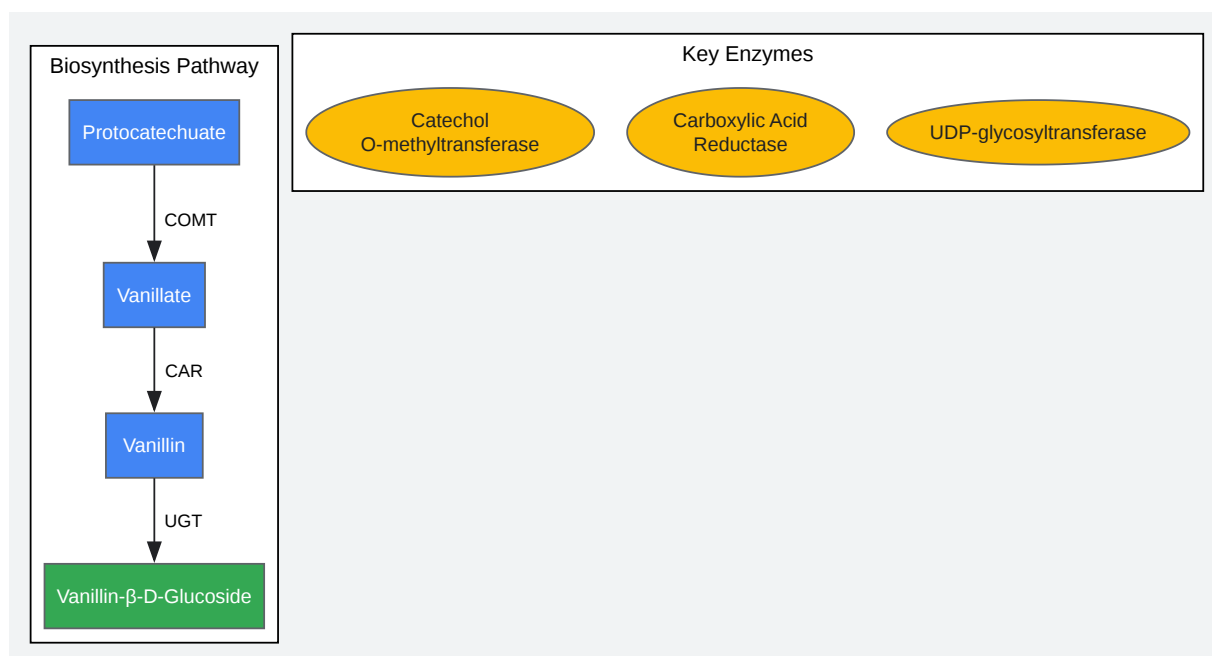
Biosynthesis of Vanillin-β-D-Glucoside

The biotechnological production of **vanillic acid glucoside** and its precursor, vanillin glucoside, can be achieved via fermentation using engineered microorganisms like *Saccharomyces cerevisiae* or *Acinetobacter baylyi* ADP1.[14][15][16] The pathway typically starts from a precursor like ferulic acid or protocatechuate.

Methodology:

- **Precursor Conversion:** Ferulic acid is converted to vanillin. This step is often achieved through the action of microorganisms like *Streptomyces setonii*. [17]
- **Enzymatic Steps:** The synthesis pathway from protocatechuate involves three key heterologous enzymes: [15]
 - **Catechol O-methyltransferase (COMT):** Catalyzes the conversion of protocatechuate to vanillate.
 - **Carboxylic Acid Reductase (CAR):** Reduces vanillate to vanillin.
 - **UDP-glycosyltransferase (UGT):** Glycosylates vanillin to form vanillin-β-D-glucoside. [14] [15]
- **Cultivation:** The engineered host is cultivated in a suitable fermentation medium containing a carbon source (e.g., glucose). The precursor (e.g., ferulic acid) is added to the culture. [16] [17]

- Extraction: After fermentation, the broth is filtered, and the product is extracted using a suitable solvent.[17]



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Biosynthesis of Vanillin-β-D-Glucoside.

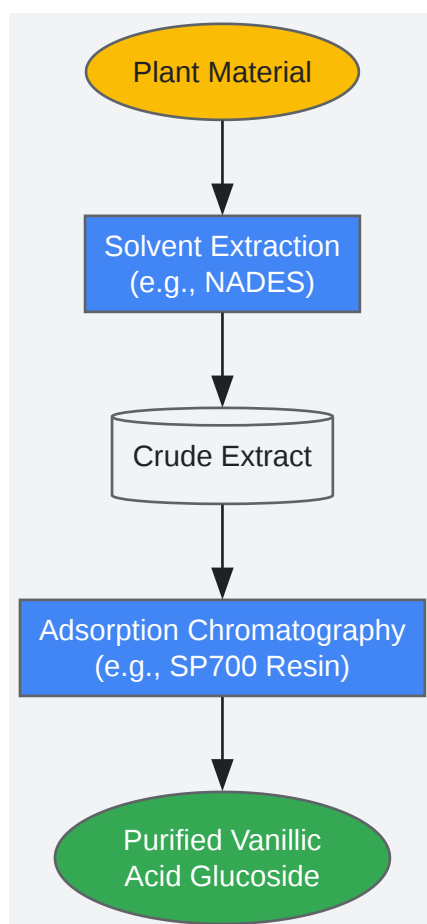
Isolation and Purification from Natural Sources

Vanillic acid glucoside can be isolated from plant extracts. A general protocol involves extraction followed by chromatographic purification.

Methodology:

- Extraction: Plant material (e.g., vanilla pods) is subjected to extraction using a suitable solvent system. Natural deep eutectic solvents (NADES) have been explored as green alternatives to conventional solvents.[18]

- Liquid-Liquid Extraction (for precursor vanillin): A crude extract can be purified by adjusting the pH. The solution is made alkaline ($\text{pH} > 8$) and extracted with a non-polar solvent to remove impurities. The aqueous phase, containing the phenolate form of the compound, is retained.[17][19]
- Precipitation: The pH of the aqueous phase is lowered ($\text{pH} 4\text{-}7$) to precipitate the purified compound.[17][19]
- Adsorption Chromatography: For final purification, a non-polar resin (e.g., SP700) is used.
[18]
 - The crude extract is loaded onto the column.
 - The column is washed to remove impurities.
 - The purified **vanillic acid glucoside** is eluted using a solvent like ethanol, with the pH of the feed solution optimized (e.g., $\text{pH} 4.0$) for highest purity.[18]



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Workflow for Isolation and Purification.

Characterization

The identity and purity of **vanillic acid glucoside** are confirmed using standard analytical techniques.

Methodology:

- High-Performance Liquid Chromatography (HPLC): Used to determine the purity of the compound. A purity of $\geq 95\%$ is common for commercial standards.[6][13]
- Mass Spectrometry (MS): Confirms the molecular weight and elemental formula. ESI-MS is commonly used to identify the molecular ion peak.[6][9]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to elucidate the chemical structure, confirming the connectivity of the vanillic acid and glucose moieties. [6][9]

Biological Activity and Signaling Pathways

While research on **vanillic acid glucoside** is ongoing, the biological activities are often inferred from its aglycone, vanillic acid. Vanillic acid exhibits a range of pharmacological effects, including antioxidant, anti-inflammatory, and hepatoprotective activities.[3][7] It is suggested that these effects are mediated through the modulation of key cellular signaling pathways.

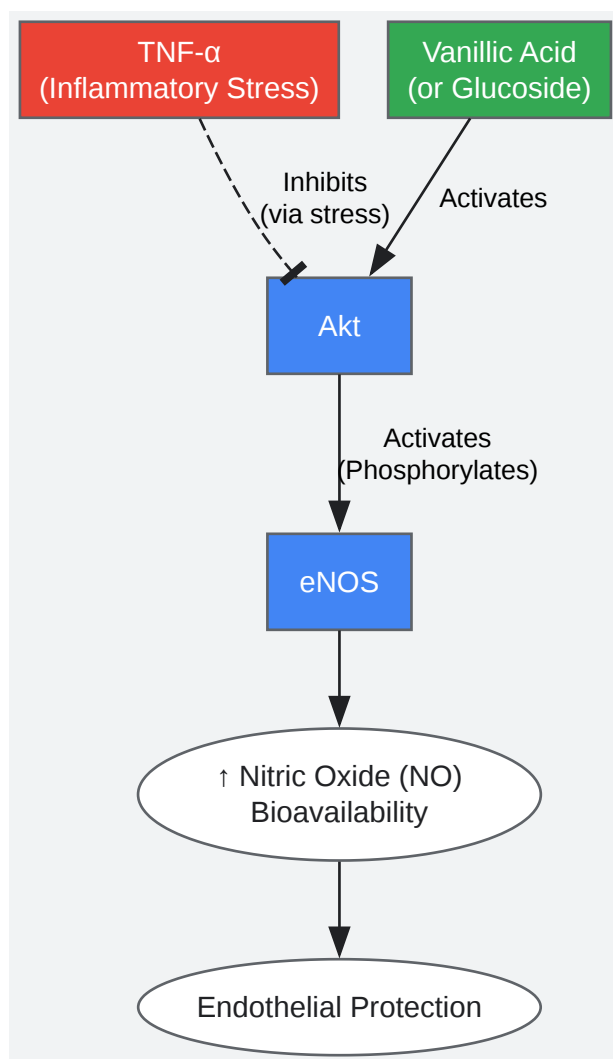
Akt/eNOS Signaling Pathway

Vanillic acid, a metabolite of cyanidin-3-glucoside, has been shown to improve nitric oxide (NO) bioavailability in endothelial cells under inflammatory stress (e.g., induced by $\text{TNF-}\alpha$).[20] This protective effect is mediated by the activation of the Akt-eNOS signaling pathway.

Mechanism:

- Inflammatory stimulus ($\text{TNF-}\alpha$) induces oxidative stress in endothelial cells.

- Vanillic acid upregulates the expression and activation (phosphorylation) of Akt (Protein Kinase B).
- Activated Akt then phosphorylates and activates endothelial nitric oxide synthase (eNOS).
- Activated eNOS increases the production of nitric oxide (NO), a key molecule in maintaining vascular homeostasis.[20]



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Vanillic Acid and the Akt-eNOS Pathway.

AMPK Signaling Pathway

Vanillic acid has shown promise in models of metabolic syndrome by activating the AMP-activated protein kinase (AMPK) signaling pathway.[7] Activation of AMPK is crucial for regulating cellular energy homeostasis.

Mechanism:

- Vanillic acid activates AMPK.
- AMPK activation leads to downstream effects such as:
 - Inhibition of adipogenesis (fat cell formation) by downregulating markers like PPAR γ .
 - Reduction of lipid accumulation in the liver.
 - Promotion of mitochondrial synthesis and thermogenesis in adipose tissues.
- These effects collectively contribute to improved glucose tolerance, reduced body weight, and decreased insulin resistance.[7]

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